

# The F99/K00 Award: A Launchpad for Independent Research Careers

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The Predoctoral to Postdoctoral Fellow Transition Award (F99/K00) from the National Institutes of Health (NIH) offers a unique and powerful opportunity for late-stage graduate students to seamlessly transition into mentored postdoctoral research positions. This prestigious award provides up to six years of continuous funding, empowering young scientists to complete their doctoral dissertation and embark on a successful postdoctoral research career with financial independence. This in-depth guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the F99/K00 award, including its benefits, financial support structure, and application process.

## A Two-Phase Award for a Seamless Transition

The F99/K00 award is structured in two distinct phases to support the final years of graduate school and the initial years of postdoctoral research.<sup>[1][2][3][4][5]</sup>

- **The F99 Phase:** This initial phase provides one to two years of support for a graduate student to complete their dissertation research. A key feature of the F99 phase is its flexibility; the dissertation research is not required to be in the same field as the proposed postdoctoral studies, allowing for intellectual exploration and changes in research direction.
- **The K00 Phase:** Upon successful completion of their Ph.D., the awardee transitions to the K00 phase, which offers up to four years of mentored postdoctoral research funding. This phase is contingent on the awardee securing a postdoctoral position and submitting a successful transition application. The K00 phase provides a stable funding platform, allowing the postdoctoral fellow to focus on their research and career development.

## Financial Benefits and Support

The F99/K00 award provides a comprehensive funding package that covers various aspects of a trainee's professional and personal expenses. The specific amounts can vary by the awarding NIH institute, but generally include the following:

Funding Component	F99 (Predoctoral) Phase	K00 (Postdoctoral) Phase
Stipend/Salary	Follows the Ruth L. Kirschstein National Research Service Award (NRSA) stipend levels.	Varies by institute, with the National Cancer Institute (NCI), for example, providing up to \$65,000 for the first year, with subsequent annual increases.
Tuition and Fees	Typically covers 60% of the combined cost of tuition and fees, up to a certain cap (e.g., \$16,000 per year for the NCI award).	May provide a contribution towards tuition and fees, for example, up to \$4,500 per year from the NCI.
Institutional Allowance	An allowance is provided to the institution to help defray the costs of fellowship expenses such as health insurance, research supplies, equipment, books, and travel to scientific meetings. The National Institute on Aging (NIA), for instance, provides a yearly institutional allowance of \$4,550.	An institutional allowance is also provided to cover similar fellowship-related expenses.
Travel Allowance	A specific allowance is often included for travel to scientific meetings or to the future postdoctoral institution to meet with the mentor. The NCI provides \$1,500 in the first year for travel to a mandatory NCI-sponsored conference.	A travel allowance is also typically included in the K00 phase. The NCI, for example, provides \$1,500 in the first year for a mandatory conference.
Research and Career Development Support	-	Provides funds for research expenses, career development activities, and coursework. The NIA provides \$5,000 yearly for

these purposes. The NCI offers up to \$3,000 annually for research and training expenses.

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Indirect Costs (F&A)

Not typically provided for fellowships.

Reimbursed at 8% of modified total direct costs for the NCI award.

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## Eligibility and Application

The F99/K00 award is a highly competitive program with specific eligibility criteria.

### Applicant Eligibility:

- Must be enrolled in a Ph.D. or equivalent research doctoral program and be at the dissertation research stage (typically in the third or fourth year).
- Must demonstrate high academic performance and a strong commitment to a career as an independent research scientist.
- Citizenship requirements can vary by NIH institute. For instance, the NCI F99/K00 is open to U.S. citizens, permanent residents, and non-U.S. citizens with a valid visa.

### Application Process:

The application for the F99/K00 award is a comprehensive process that requires a detailed research plan for both the F99 and K00 phases. The application typically includes:

- **Specific Aims:** A clear and concise description of the research to be completed in the F99 phase and the proposed research direction for the K00 phase.
- **Research Strategy:** A detailed plan outlining the experimental design, methodologies, anticipated results, and potential challenges for both the dissertation and postdoctoral research.
- **Sponsor and Co-Sponsor Information:** Information about the graduate school mentor(s) and, if identified, the postdoctoral mentor.

- Letters of Reference: Strong letters of recommendation are crucial for a successful application.
- Institutional Nomination: For some institutes, such as the NCI, the applicant's institution must nominate them for the award.

## The F99/K00 to K99/R00 Pathway: A Stepping Stone to Independence

The F99/K00 award is designed to be a stepping stone to a successful independent research career. Many F99/K00 awardees go on to apply for and receive the prestigious Pathway to Independence Award (K99/R00). The K99/R00 provides two years of mentored postdoctoral support (K99 phase) followed by up to three years of independent research funding (R00 phase) as a tenure-track faculty member. The F99/K00 award provides the foundational training, research experience, and funding track record that can significantly strengthen a subsequent K99/R00 application.

## Success Rates

Success rates for the F99/K00 award vary by NIH institute and year. Prospective applicants are encouraged to consult the NIH RePORTER and NIH Data Book for the most up-to-date statistics on success rates for specific institutes and funding announcements.

NIH Institute/Center (IC)	Fiscal Year 2017 K99/R00 Success Rate (%)
National Cancer Institute (NCI)	39.8
National Heart, Lung, and Blood Institute (NHLBI)	46.9
National Institute of Diabetes and Digestive and Kidney Diseases (NIDDK)	34.5
National Institute of Neurological Disorders and Stroke (NINDS)	36.8
National Institute of Allergy and Infectious Diseases (NIAID)	19.5
Eunice Kennedy Shriver National Institute of Child Health and Human Development (NICHD)	41.4
National Institute of Environmental Health Sciences (NIEHS)	50.0
National Institute on Aging (NIA)	40.0
National Institute on Deafness and Other Communication Disorders (NIDCD)	50.0
National Institute on Drug Abuse (NIDA)	33.3
National Institute of Nursing Research (NINR)	40.7
National Institute of Biomedical Imaging and Bioengineering (NIBIB)	0.0
National Center for Complementary and Integrative Health (NCCIH)	66.7
John E. Fogarty International Center (FIC)	27.8
Office of the Director (OD)	50.0
Data from NIH FY 2017 report. Success rates for the F99/K00 may differ from the K99/R00.	

# Experimental Workflow and Signaling Pathway

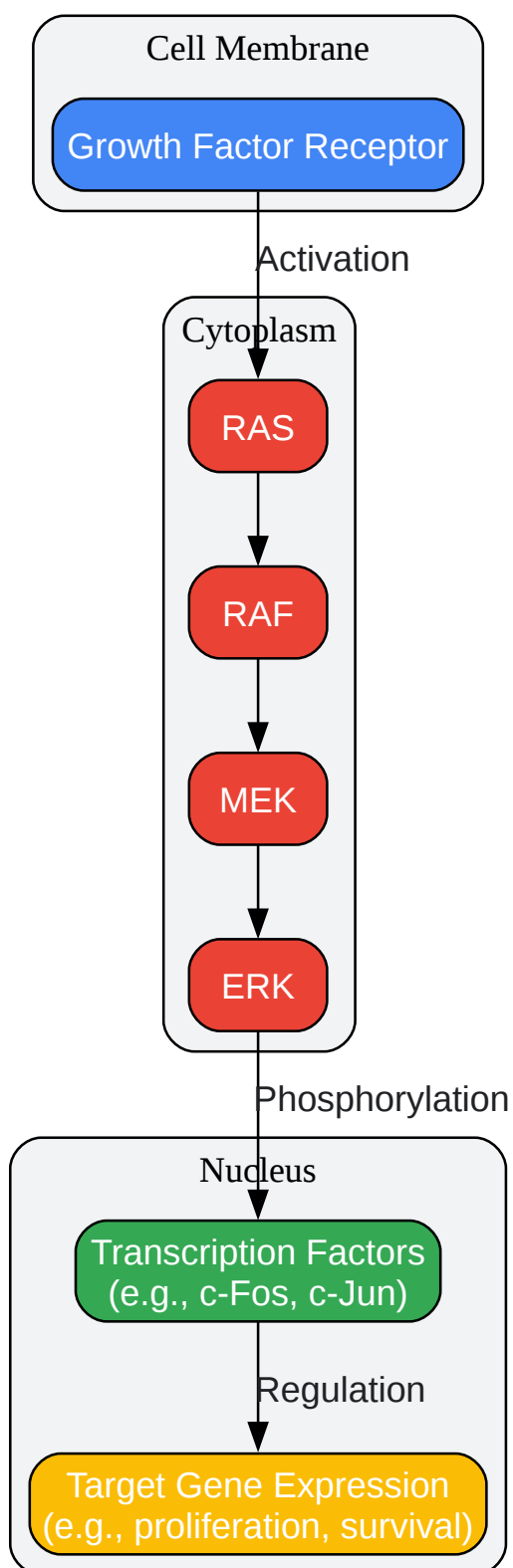
## Example

To illustrate the type of research supported by the F99/K00 award, below are examples of a typical experimental workflow and a signaling pathway that might be investigated.



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### F99/K00 Experimental Workflow



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### MAPK/ERK Signaling Pathway



## Detailed Experimental Protocols

The following are examples of detailed methodologies for key experiments that might be cited in an F99/K00 application. These are illustrative and would be tailored to the specific research project.

### Western Blotting

- **Protein Extraction:** Cells are lysed in RIPA buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS) containing protease and phosphatase inhibitors. Protein concentration is determined using a BCA assay.
- **SDS-PAGE:** Equal amounts of protein (20-30 µg) are mixed with Laemmli sample buffer, boiled for 5 minutes, and separated on a 4-20% Tris-glycine polyacrylamide gel.
- **Protein Transfer:** Proteins are transferred from the gel to a polyvinylidene difluoride (PVDF) membrane using a wet transfer system.
- **Blocking and Antibody Incubation:** The membrane is blocked for 1 hour at room temperature in 5% non-fat dry milk in Tris-buffered saline with 0.1% Tween 20 (TBST). The membrane is then incubated with a primary antibody overnight at 4°C, followed by incubation with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** The signal is detected using an enhanced chemiluminescence (ECL) substrate and imaged using a digital imaging system.

### Immunohistochemistry (IHC)

- **Tissue Preparation:** Paraffin-embedded tissue sections (5 µm) are deparaffinized in xylene and rehydrated through a graded series of ethanol.
- **Antigen Retrieval:** Heat-induced epitope retrieval is performed by incubating slides in a citrate buffer (pH 6.0) at 95-100°C for 20 minutes.
- **Blocking and Antibody Incubation:** Sections are blocked with 5% normal goat serum in phosphate-buffered saline (PBS) for 1 hour at room temperature. The primary antibody is

applied and incubated overnight at 4°C.

- **Detection:** A biotinylated secondary antibody is applied, followed by an avidin-biotin-HRP complex. The signal is visualized using 3,3'-diaminobenzidine (DAB) as a chromogen.
- **Counterstaining and Mounting:** Sections are counterstained with hematoxylin, dehydrated, and mounted with a permanent mounting medium.

### RNA Sequencing (RNA-seq)

- **RNA Extraction and Quality Control:** Total RNA is extracted from cells or tissues using a TRIzol-based method. RNA quality and quantity are assessed using a Bioanalyzer and NanoDrop spectrophotometer.
- **Library Preparation:** An mRNA-seq library is prepared from high-quality total RNA using a commercial kit (e.g., NEBNext Ultra II RNA Library Prep Kit for Illumina). This involves mRNA purification, fragmentation, cDNA synthesis, end repair, A-tailing, adapter ligation, and PCR amplification.
- **Sequencing:** The prepared library is sequenced on an Illumina NovaSeq platform to generate paired-end reads.
- **Data Analysis:** Raw sequencing reads are processed for quality control, adapter trimming, and alignment to a reference genome. Differential gene expression analysis is performed using tools such as DESeq2 or edgeR. Gene set enrichment analysis and pathway analysis are conducted to identify enriched biological pathways.

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## References

- 1. F99/K00 — Transition to Aging Research for Predoctoral Students | National Institute on Aging [[nia.nih.gov](https://nia.nih.gov)]

- 2. NIH NCI Predoctoral to Postdoctoral Fellow Transition Award (F99/K00) | Research & Innovation Office | University of Colorado Boulder [colorado.edu]
- 3. drexel.edu [drexel.edu]
- 4. The NCI Predoctoral to Postdoctoral Fellow Transition Award | Research Management Group (RMG) | Stanford Medicine [med.stanford.edu]
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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)